Application Note & Detailed Protocol for the Synthesis of 3-p-Tolylisoxazole

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Compound of Interest

Compound Name:	*3-p-Tolylisoxazole*
CAS No.:	*13271-86-8*
Cat. No.:	*B081563*

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Introduction: The Significance of the Isoxazole Scaffold

The isoxazole ring system is a cornerstone of modern medicinal chemistry and materials science. As a five-membered heterocycle, it is present in numerous FDA-approved drugs, agrochemicals, and advanced materials.[1][2] The isoxazole moiety can act as a bioisostere for other functional groups, enhance the physicochemical properties of a molecule, and engage in crucial non-covalent interactions like hydrogen bonding and π–π stacking.[3] Compounds incorporating this scaffold exhibit a wide spectrum of biological activities, including anti-inflammatory, antimicrobial, anticancer, and antiviral properties.[4][5]

This document provides a detailed, field-proven protocol for the synthesis of a specific derivative, **3-p-tolylisoxazole**. We will employ the highly efficient and regioselective 1,3-dipolar cycloaddition reaction, a powerful tool for constructing five-membered heterocyclic systems.[6][7] This guide explains not only the procedural steps but also the underlying chemical principles, ensuring a reproducible and well-understood synthesis.

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Synthetic Strategy: 1,3-Dipolar Cycloaddition

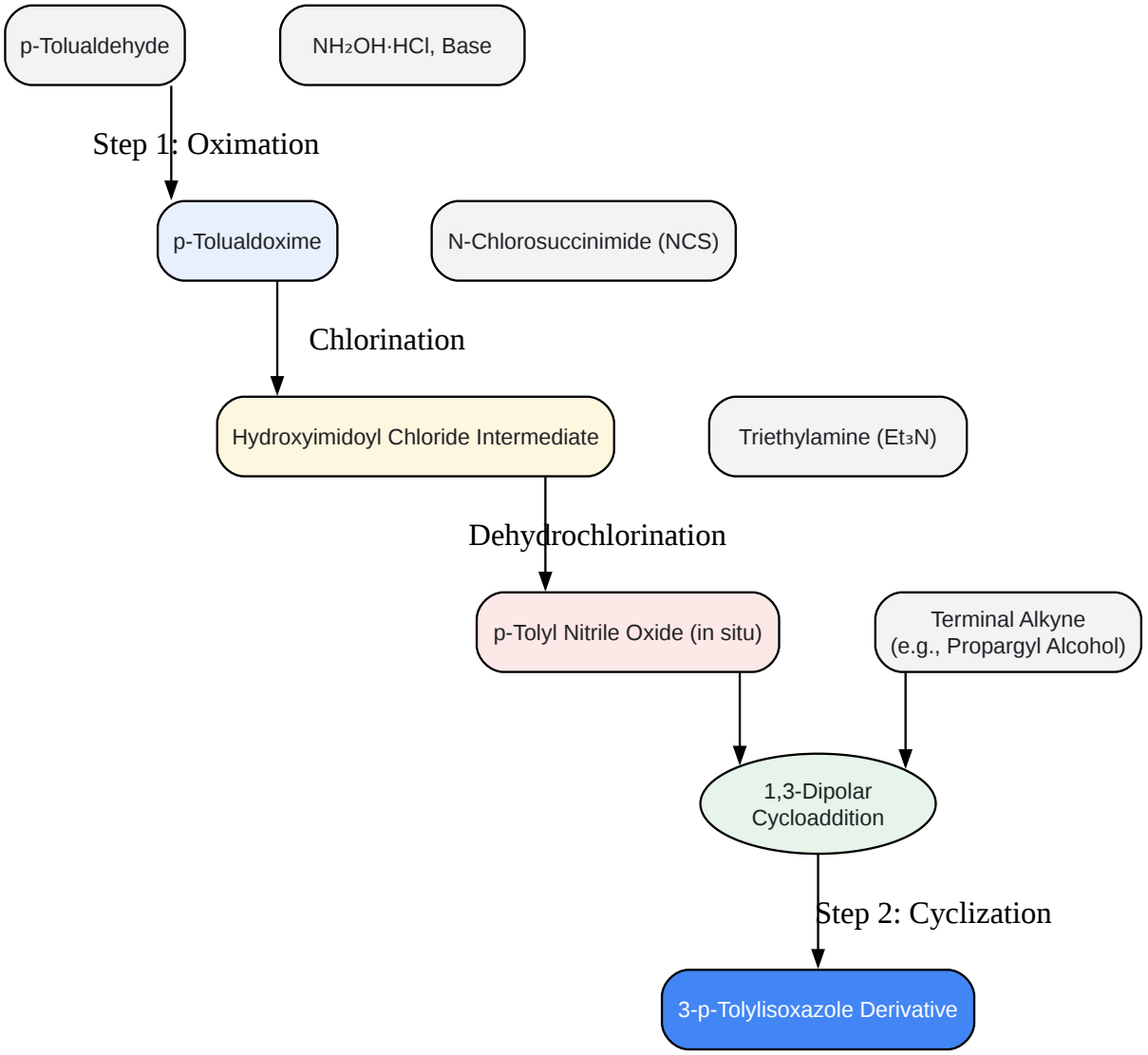
The chosen synthetic route is a classic Huisgen [3+2] cycloaddition.[6][8] This reaction involves the combination of a 1,3-dipole with a "dipolarophile" to form a five-membered ring. In our case, the key components are:

- The 1,3-Dipole:p-Tolyl nitrile oxide, which will be generated in situ.
- The Dipolarophile: A terminal alkyne, which will react with the nitrile oxide to form the isoxazole ring.

The nitrile oxide intermediate is highly reactive and prone to dimerization, making its in situ generation—production directly within the reaction mixture—the preferred strategy for maximizing yield and minimizing side products.[8] The overall synthetic pathway is a two-step process starting from commercially available p-tolualdehyde.

Diagram of the Synthetic Pathway

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Caption: Workflow for **3-p-tolylisoxazole** synthesis.

Detailed Experimental Protocol

This protocol is designed for advanced undergraduate or graduate-level chemistry laboratories. All operations should be performed in a well-ventilated fume hood while wearing appropriate Personal Protective Equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves.

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Materials and Reagents

Reagent	Molar Mass (g/mol)	CAS Number	Notes
p-Tolualdehyde	120.15	104-87-0	Purity ≥98%
Hydroxylamine HCl	69.49	5470-11-1	Purity ≥99%
Pyridine	79.10	110-86-1	Anhydrous
N-Chlorosuccinimide (NCS)	133.53	128-09-6	Purity ≥98%
Propargyl Alcohol	56.06	107-19-7	Purity ≥99%
Triethylamine (Et_3N)	101.19	121-44-8	Anhydrous, distilled
Dichloromethane (DCM)	84.93	75-09-2	Anhydrous
Ethyl Acetate (EtOAc)	88.11	141-78-6	HPLC Grade
Hexanes	-	110-54-3	HPLC Grade
Anhydrous $MgSO_4$	120.37	7487-88-9	For drying
Silica Gel	-	7631-86-9	230-400 mesh for chromatography

Step 1: Synthesis of p-Tolualdoxime

This initial step converts the starting aldehyde into its corresponding oxime, which is the direct precursor to the nitrile oxide.

- Setup: To a 250 mL round-bottom flask equipped with a magnetic stir bar, add p-tolualdehyde (12.0 g, 100 mmol, 1.0 eq).
- Reagent Addition: Add ethanol (100 mL) to dissolve the aldehyde. In a separate beaker, dissolve hydroxylamine hydrochloride (8.34 g, 120 mmol, 1.2 eq) in water (25 mL). Add this aqueous solution to the flask.

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- Basification & Reaction: While stirring, add pyridine (15.8 g, 16.1 mL, 200 mmol, 2.0 eq) dropwise to the mixture. The reaction is mildly exothermic. Stir the mixture at room temperature for 2-3 hours. The progress can be monitored by Thin Layer Chromatography (TLC) until the starting aldehyde spot has disappeared.
- Workup: Once the reaction is complete, pour the mixture into a 500 mL beaker containing 200 mL of cold water. A white precipitate of p-tolualdoxime will form.
- Isolation: Collect the solid product by vacuum filtration, washing the filter cake with cold water (3 x 50 mL).
- Drying: Dry the white solid under vacuum to a constant weight. The expected yield is typically >90%. The product can be used in the next step without further purification.

Rationale: The conversion of an aldehyde to an aldoxime is a standard condensation reaction. Pyridine acts as a mild base to neutralize the HCl released from hydroxylamine hydrochloride, driving the reaction forward.[9]

Step 2: Synthesis of (3-p-Tolylisoxazol-5-yl)methanol via [3+2] Cycloaddition

This step involves the in situ generation of the nitrile oxide from the aldoxime, followed immediately by its reaction with the alkyne dipolarophile (propargyl alcohol). This procedure is adapted from established methods for isoxazole synthesis.[5][9][10]

- Setup: To a 500 mL three-neck round-bottom flask equipped with a magnetic stir bar, a dropping funnel, and a nitrogen inlet, add the dried p-tolualdoxime (6.75 g, 50 mmol, 1.0 eq) and propargyl alcohol (3.08 g, 2.9 mL, 55 mmol, 1.1 eq).
- Dissolution: Add 200 mL of anhydrous dichloromethane (DCM) and stir until all solids are dissolved. Cool the flask to 0 °C in an ice bath.
- Chlorination: In a separate flask, dissolve N-Chlorosuccinimide (NCS) (7.34 g, 55 mmol, 1.1 eq) in 50 mL of anhydrous DCM. Add this solution to the dropping funnel and add it dropwise to the reaction mixture over 30 minutes, maintaining the temperature at 0 °C. Stir for an additional hour at this temperature. This step forms the intermediate hydroxyimidoyl chloride.

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- Nitrile Oxide Generation & Cycloaddition: Prepare a solution of triethylamine (Et_3N) (5.56 g, 7.6 mL, 55 mmol, 1.1 eq) in 20 mL of anhydrous DCM. Add this solution dropwise to the reaction mixture at 0 °C over 30 minutes. After the addition is complete, remove the ice bath and allow the reaction to stir at room temperature overnight (12-16 hours). The triethylamine acts as a base to eliminate HCl from the intermediate, generating the reactive nitrile oxide which is immediately trapped by the propargyl alcohol.[10]

- Workup: Quench the reaction by adding 100 mL of water. Transfer the mixture to a separatory funnel. Separate the organic layer, and wash it sequentially with 1 M HCl (50 mL), saturated $NaHCO_3$ solution (50 mL), and brine (50 mL).

- Drying and Concentration: Dry the organic layer over anhydrous $MgSO_4$, filter, and concentrate the solvent under reduced pressure using a rotary evaporator. This will yield a crude solid or oil.

- Purification: Purify the crude product by flash column chromatography on silica gel. A gradient elution system of hexanes and ethyl acetate (e.g., starting from 9:1 and gradually increasing polarity to 7:3) is typically effective. Combine the fractions containing the desired product (identified by TLC) and evaporate the solvent to yield pure (3-p-tolylisoxazol-5-yl)methanol as a solid.

Characterization: The final product should be characterized by ^1H NMR, ^{13}C NMR, and mass spectrometry to confirm its structure and purity, comparing the data with literature values for similar compounds.[9]

Safety and Handling

- p-Tolualdehyde: Combustible liquid. Handle in a fume hood.

- Hydroxylamine Hydrochloride: Corrosive and can cause skin irritation. May be unstable.

- N-Chlorosuccinimide (NCS): Corrosive and an oxidizer. Avoid contact with skin and eyes.

- Triethylamine (Et_3N): Flammable and corrosive liquid with a strong odor. Work in a well-ventilated fume hood.

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- Dichloromethane (DCM): Volatile and a suspected carcinogen. All operations must be performed in a fume hood.
- **3-p-Tolylisoxazole** and Derivatives: While specific data for the parent compound is limited, it is classified as an acute oral toxin.[11] Handle with care, avoiding inhalation, ingestion, and skin contact.

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